

Navigating the Safety Profile of Ammonium Methacrylate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium methacrylate

Cat. No.: B035830

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling of all laboratory reagents is paramount. This technical guide provides an in-depth overview of the available safety data for **ammonium methacrylate** (CAS 16325-47-6) and outlines essential handling precautions. Due to a lack of a comprehensive Safety Data Sheet (SDS) for the monomer, this guide incorporates data from closely related methacrylate compounds as a surrogate for a complete safety profile, with all such instances clearly noted.

Ammonium methacrylate is a polymerizable monomer utilized in various research and development applications, including the synthesis of functional polymers for drug delivery and other biomedical uses.^{[1][2]} While specific hazard data for the monomer is limited, general principles of handling methacrylate compounds should be strictly followed to ensure laboratory safety.

Core Safety and Physical Properties

Information regarding the specific hazards of **ammonium methacrylate** monomer is not consistently classified under the Globally Harmonized System (GHS).^[3] Some sources indicate that it does not meet GHS hazard criteria.^[3] However, given its chemical nature as a methacrylate, prudence dictates treating it with the same caution as other compounds in its class.

For comparative purposes, this guide presents data for **ammonium methacrylate** alongside methyl methacrylate (MMA), a well-characterized and structurally similar monomer.

Table 1: Physical and Chemical Properties

Property	Ammonium Methacrylate	Methyl Methacrylate (Surrogate Data)
CAS Number	16325-47-6 [1] [4]	80-62-6
Molecular Formula	C4H9NO2 [1] [3]	C5H8O2
Molecular Weight	103.12 g/mol [1] [3]	100.12 g/mol [5]
Boiling Point	160.5°C at 760 mmHg	100°C
Flash Point	74.2°C	10°C [6]
Density	0.934 g/cm ³	0.94 g/cm ³

Note: Data for Methyl Methacrylate is provided as a surrogate for a comprehensive safety profile and should be interpreted with caution.

Toxicological Data (Surrogate)

No specific toxicological studies for **ammonium methacrylate** monomer were identified. The following data for methyl methacrylate is provided to give an indication of the potential hazards associated with methacrylate monomers.

Table 2: Acute Toxicity Data for Methyl Methacrylate (Surrogate)

Route of Exposure	Species	Value
Oral (LD50)	Rat	> 5,000 mg/kg
Dermal (LD50)	Rabbit	> 5,000 mg/kg
Inhalation (LC50)	Rat	29.8 mg/L (4 hours)

Source: Data derived from representative Safety Data Sheets for Methyl Methacrylate.

Methacrylate monomers are known to be potential skin and respiratory sensitizers and may cause irritation upon contact.[\[5\]](#)[\[7\]](#)

Handling and Storage Precautions

Proper handling and storage are critical to minimize the risks associated with **ammonium methacrylate**. The following protocols are based on general best practices for handling methacrylate monomers.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. However, as a general guideline, the following PPE is recommended:

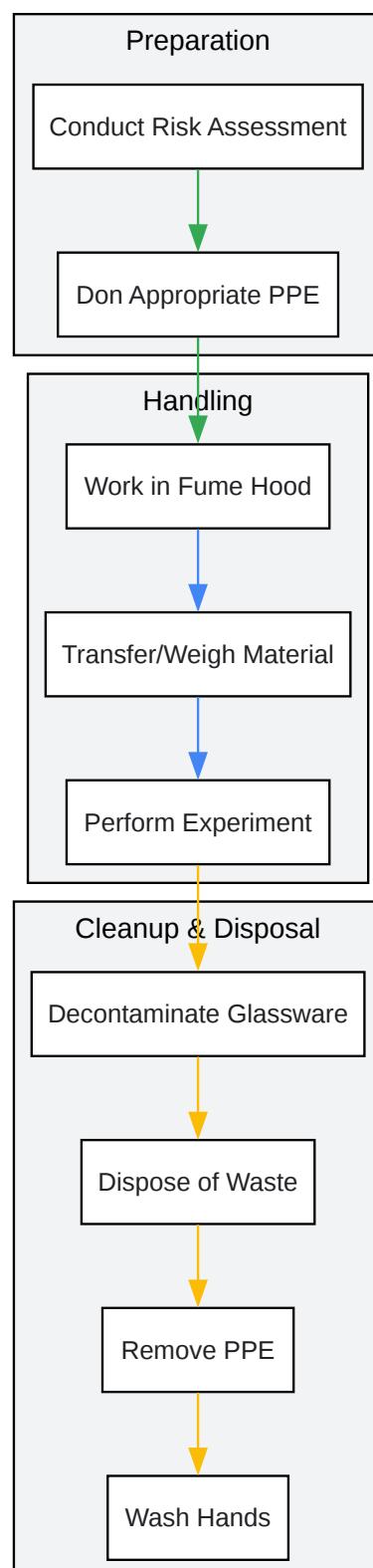
- Eye Protection: Chemical safety goggles or a face shield.[\[8\]](#)
- Skin Protection: Chemically resistant gloves (e.g., nitrile) and a lab coat.[\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a respirator may be necessary.

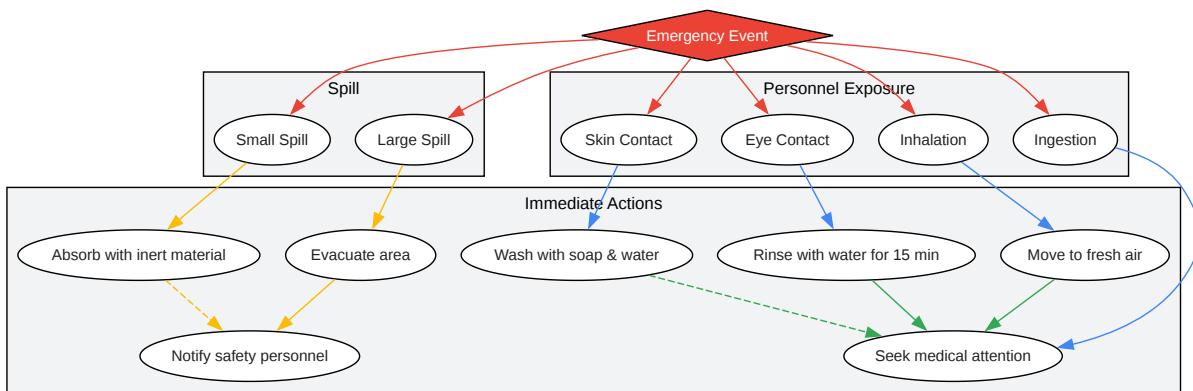
Storage

Store containers in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents.[\[5\]](#) Methacrylate monomers are often supplied with inhibitors to prevent polymerization; store according to the manufacturer's instructions to maintain inhibitor effectiveness.

Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **ammonium methacrylate** in a laboratory setting.





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References

- 1. Ammonium methacrylate - Descrizione [tiiips.com]
- 2. Ammonium Methacrylate | High-Purity Reagent [benchchem.com]
- 3. Ammonium methacrylate | C4H6O2.H3N | CID 73667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ammonium methacrylate | SIELC Technologies [sielc.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. carlroth.com [carlroth.com]
- 7. msdsdigital.com [msdsdigital.com]

- 8. static.cymitquimica.com [static.cymitquimica.com]
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